

Application Notes: TIM-063 for Kinase Inhibition in COS-7 Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TIM-063

Cat. No.: B15616623

[Get Quote](#)

Introduction

TIM-063 is a potent analytical tool for studying cellular signaling pathways. Initially developed as an ATP-competitive inhibitor of Ca²⁺/calmodulin-dependent protein kinase kinase (CaMKK), it has also been identified as a moderate inhibitor of AP2-associated protein kinase 1 (AAK1). [1][2][3] CaMKK is a key upstream activator for several kinases including CaMKI, CaMKIV, and protein kinase B/Akt, playing a crucial role in various Ca²⁺-dependent signaling pathways.[2] AAK1 is involved in the regulation of clathrin-mediated endocytosis. The dual activity of **TIM-063** makes it a valuable compound for investigating these distinct cellular processes. This document provides detailed protocols for the application of **TIM-063** in COS-7 cells, a commonly used cell line for transfection and protein expression studies.[2][4]

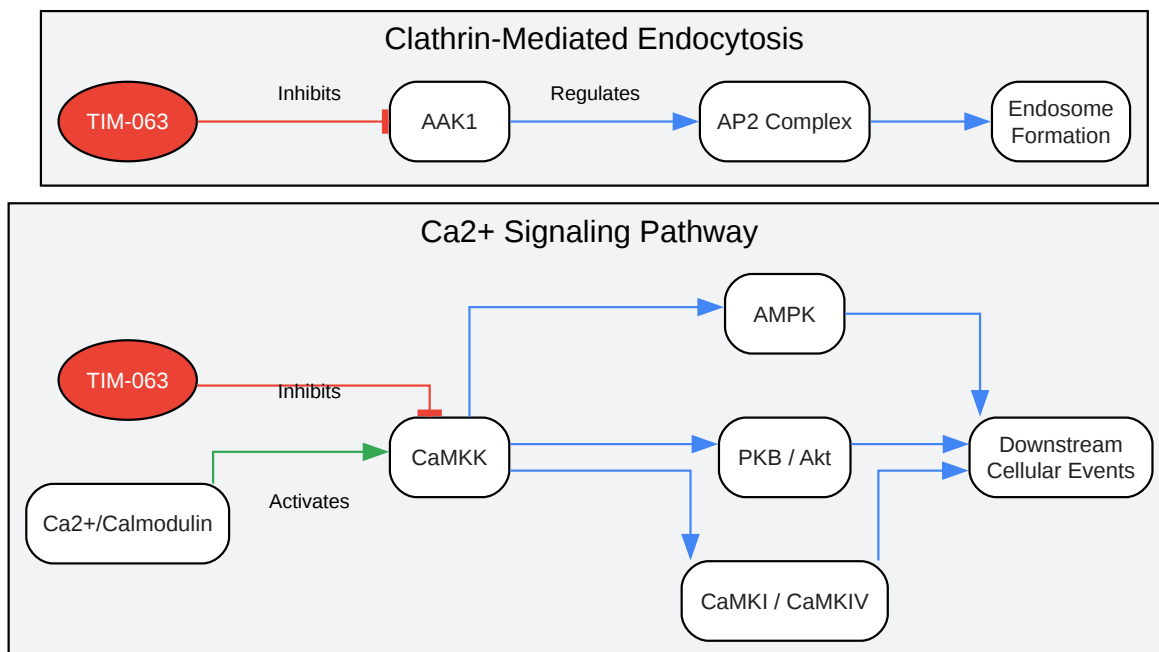
Data Presentation

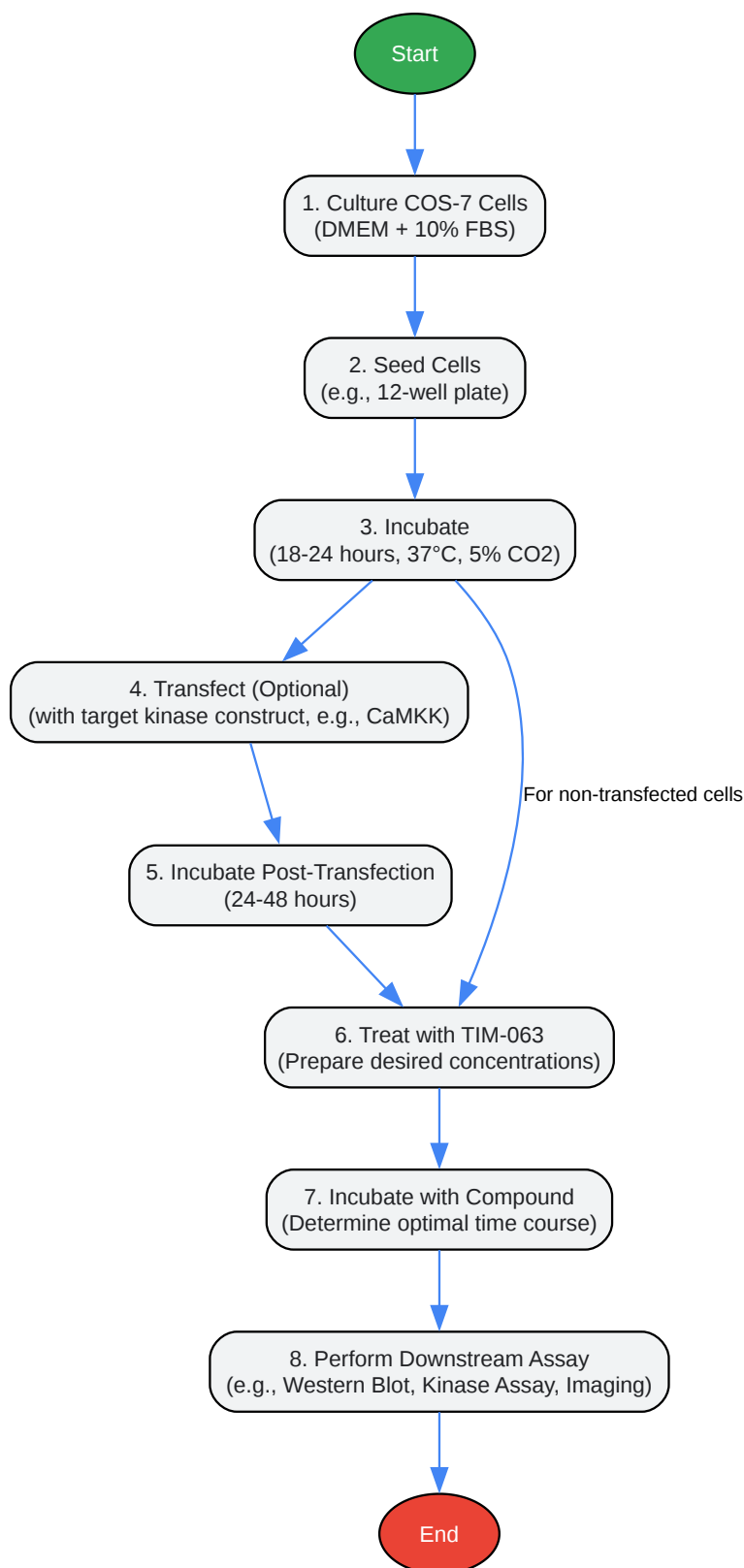
The following table summarizes the quantitative inhibitory data for **TIM-063** against its known kinase targets.

Compound	Target Kinase	IC50 Value	Cell Line/System	Notes
TIM-063	AAK1	8.51 μ M	In vitro enzymatic assay	Moderately inhibits AAK1 enzymatic activity. [3] [5]
TIM-063	CaMKK α /1	~0.63 μ M	In vitro enzymatic assay	Potent inhibitor of CaMKK isoforms. [5]
TIM-063	CaMKK β /2	Not specified	In vitro enzymatic assay	Potent inhibitor of CaMKK isoforms. [6]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the known signaling pathways affected by **TIM-063** and a general experimental workflow for its application in COS-7 cells.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Unveiling a novel AAK1 inhibitor: How chemical proteomics unlocked therapeutic potential | EurekAlert! [eurekalert.org]
- 2. Conformation-Dependent Reversible Interaction of Ca²⁺/Calmodulin-Dependent Protein Kinase Kinase with an Inhibitor, TIM-063 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Hiroshi Tokumitsu - Development of a novel AAK1 inhibitor via Kinobeads-based screening. - Papers - researchmap [researchmap.jp]
- 4. Protocol for COS-7 - Cos-7 Cell Line [cos-7.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: TIM-063 for Kinase Inhibition in COS-7 Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616623#protocol-for-tim-063-application-in-cos-7-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com